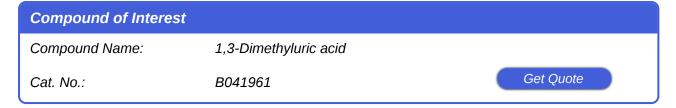


assessing the solubility of 1,3-Dimethyluric acid in DMSO and other solvents

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Application Note: Assessing the Solubility of 1,3-Dimethyluric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyluric acid is a primary metabolite of the methylxanthines theophylline and caffeine, which are widely consumed in beverages and used as pharmaceuticals.[1][2] As a key product of xenobiotic metabolism, understanding the physicochemical properties of **1,3-Dimethyluric acid** is crucial for toxicological and pharmacological studies. Solubility is a fundamental parameter that influences the bioavailability, formulation, and in vitro testing of a compound. This document provides a detailed protocol for assessing the solubility of **1,3-Dimethyluric acid** in various solvents and presents available solubility data.

Data Presentation: Solubility of 1,3-Dimethyluric Acid

The following table summarizes the known quantitative solubility data for **1,3-Dimethyluric acid** in various solvents.



Solvent	Solubility (mg/mL)	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	5	Not Specified	Ultrasonic and warming to 60°C can aid dissolution.[1][3]
Water	0.52	18	Experimental value.[4]
Water (Predicted)	8.69	Not Specified	Computationally predicted value.[5][6]
1 M Ammonium Hydroxide (NH4OH)	50	Not Specified	Soluble, clear to slightly hazy, colorless to faintly yellow solution.[7]
Ethanol	Data Not Available	-	-
Methanol	Data Not Available	-	-
Acetonitrile	Data Not Available	-	-

Experimental Protocols: Determination of Solubility using the Shake-Flask Method

The Shake-Flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound.

Materials:

- 1,3-Dimethyluric acid (solid powder)
- Selected solvents (e.g., DMSO, Water, Ethanol, Methanol, Acetonitrile)
- · Glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge



- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- · Volumetric flasks and pipettes
- Analytical balance

Protocol:

- Preparation of a Saturated Solution:
 - Add an excess amount of 1,3-Dimethyluric acid to a glass vial. The excess solid should be visually apparent.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in an orbital shaker or on a magnetic stirrer at a constant temperature (e.g., 25°C or 37°C).
 - Agitate the mixture for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation:
 - After the equilibration period, allow the vial to stand undisturbed to let the excess solid settle.
 - To ensure complete separation of the undissolved solid, centrifuge the vial at a moderate speed (e.g., 5000 rpm for 15 minutes).
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Filter the supernatant through a syringe filter into a clean vial. This step is critical to remove any remaining solid particles.
- Quantification of Solute:



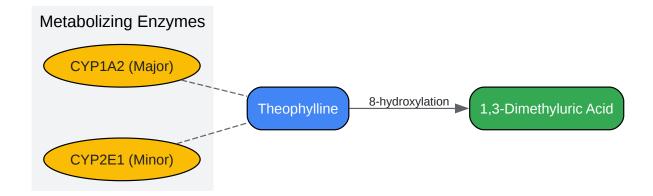
Using HPLC:

- Prepare a series of standard solutions of 1,3-Dimethyluric acid of known concentrations in the same solvent.
- Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
- Inject the filtered supernatant sample into the HPLC.
- Determine the concentration of 1,3-Dimethyluric acid in the sample by comparing its peak area to the calibration curve.
- Using UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of 1,3-Dimethyluric acid of known concentrations in the same solvent.
 - Generate a calibration curve by measuring the absorbance of the standard solutions at the wavelength of maximum absorbance (λmax) for 1,3-Dimethyluric acid.
 - Measure the absorbance of the filtered supernatant sample.
 - Determine the concentration of 1,3-Dimethyluric acid in the sample using the calibration curve.
- Data Reporting:
 - The solubility is reported as the concentration of 1,3-Dimethyluric acid in the saturated solution, typically in mg/mL or mol/L.

Mandatory Visualization Theophylline Metabolism to 1,3-Dimethyluric Acid

The following diagram illustrates the primary metabolic pathway of theophylline to **1,3- Dimethyluric acid**.





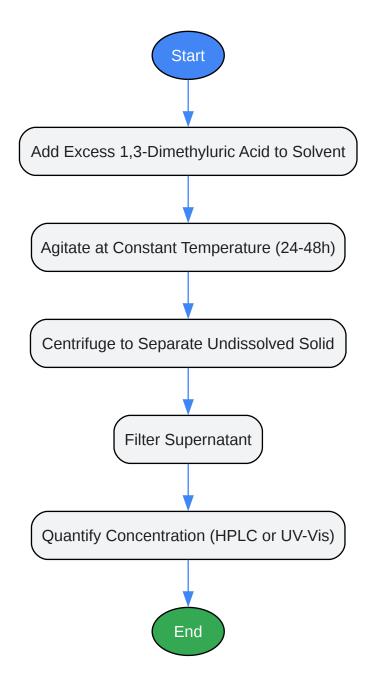
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Theophylline Metabolism Pathway

Experimental Workflow for Solubility Determination

The diagram below outlines the key steps in the shake-flask method for determining solubility.





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Shake-Flask Solubility Workflow

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